

Personal protective equipment for handling AH-7614

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Compound of Interest

Compound Name: AH-7614

Cat. No.: B517604

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Essential Safety and Handling Guide for AH-7614

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **AH-7614**. It outlines operational procedures and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information:

AH-7614 is a selective antagonist for the free fatty acid receptor 4 (FFA4/GPR120) and is utilized in research related to metabolic diseases and inflammation.[1][2][3] It is supplied as an off-white or crystalline solid.[1]

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 6326-06-3 | |
| Molecular Formula | C ₂₀ H ₁₇ NO ₃ S | |
| Molecular Weight | 351.4 g/mol | |
| Solubility | Soluble in DMSO (up to 100 mM), dimethyl formamide (~30 mg/ml), and ethanol (up to 8 mg/ml with warming). Sparingly soluble in aqueous buffers. | |
| Storage | Store at -20°C for long-term stability (up to 4 years as a solid). Solutions in DMSO or ethanol can be stored at -20°C for up to one month. | |

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **AH-7614** is not publicly available. One supplier notes that the SDS is sent via email to the purchasing institution. Therefore, this material should be treated as hazardous until more information is available. The following guidelines are based on general laboratory safety protocols for handling research chemicals of unknown toxicity. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

I. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **AH-7614** to determine the appropriate level of PPE. The following table outlines recommended PPE for various laboratory procedures involving this compound.

| Procedure | Eye and Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|---------------------------------------|--|--|------------------|---|
| Weighing and preparing solid compound | Safety glasses with side shields or chemical splash goggles. | Nitrile or neoprene gloves (double gloving recommended). | Laboratory coat. | N95 or higher-rated respirator if weighing outside of a chemical fume hood or ventilated balance enclosure. |
| Preparing stock solutions | Chemical splash goggles or a face shield. | Nitrile or neoprene gloves (double gloving recommended). | Laboratory coat. | Work in a certified chemical fume hood. |
| Cell culture and in vitro assays | Safety glasses with side shields. | Nitrile gloves. | Laboratory coat. | Not generally required if working in a biological safety cabinet. |

II. Operational Plan for Handling AH-7614

A systematic approach to handling **AH-7614** is essential to minimize exposure and ensure safety.

A. Pre-Handling Procedures:

- Consult the SDS: If available from the supplier, thoroughly review the Safety Data Sheet for **AH-7614**.
- Gather all necessary PPE: Ensure all required personal protective equipment is readily available and in good condition.
- Prepare the workspace: Designate a specific area for handling **AH-7614**, preferably within a chemical fume hood. Ensure the area is clean and uncluttered.

- Assemble all materials: Have all necessary equipment and reagents (e.g., solvents, vials, pipettes) ready before starting the procedure.

B. Handling Procedures:

- Weighing the compound:
 - Perform in a ventilated balance enclosure or a chemical fume hood to minimize inhalation of the powder.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid. Avoid creating dust.
- Preparing stock solutions:
 - Conduct all solution preparation within a certified chemical fume hood.
 - Add the solvent slowly to the solid to avoid splashing.
 - If warming is required for dissolution, use a controlled heating method such as a water bath.
- Use in experiments:
 - When adding the compound to cell cultures or other experimental systems, handle the stock solution with care to prevent spills and aerosols.
 - Clearly label all tubes and plates containing **AH-7614**.

C. Post-Handling Procedures:

- Decontamination:
 - Wipe down the work area with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
 - Decontaminate all equipment that came into contact with **AH-7614**.

- Hand washing: Wash hands thoroughly with soap and water after removing gloves.

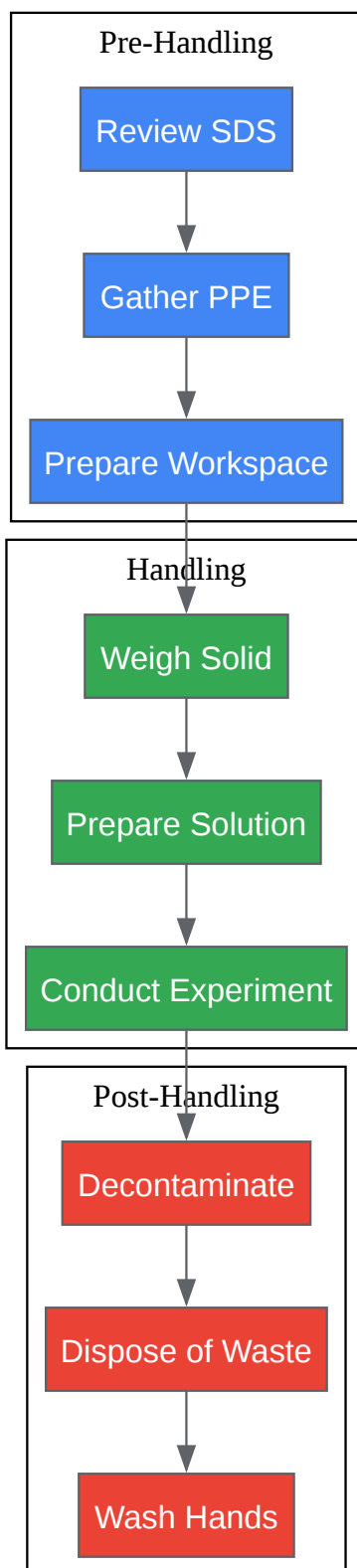
III. Disposal Plan

All waste contaminated with **AH-7614** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Collect all disposable items that have come into contact with **AH-7614** (e.g., gloves, weighing paper, pipette tips) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **AH-7614** in a clearly labeled, sealed hazardous waste container. Do not pour any solutions containing **AH-7614** down the drain.

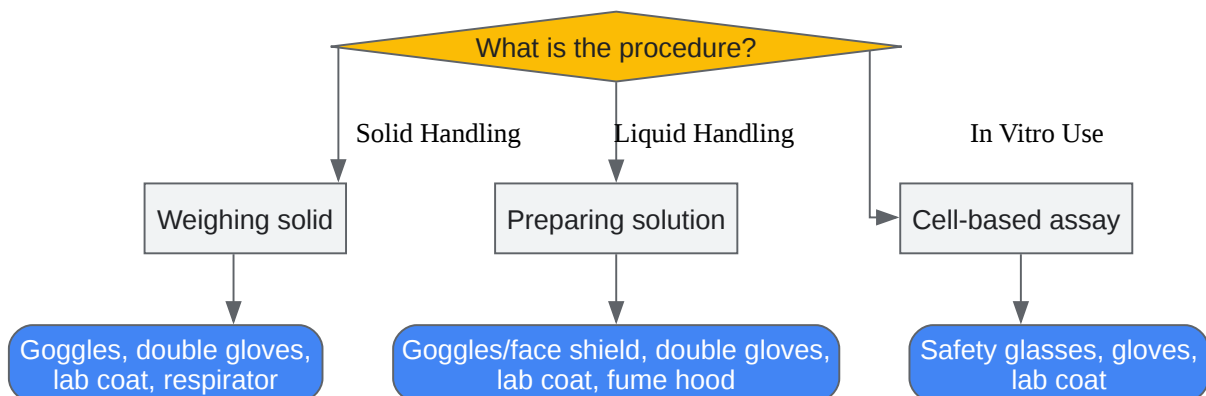
Visualized Workflows and Decision-Making

To further clarify the safety procedures, the following diagrams illustrate the operational workflow and PPE selection process.



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Figure 1. A step-by-step workflow for the safe handling of **AH-7614**.



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